

# Application Notes: D2A21 Transgenic Tobacco for Enhanced Disease Resistance

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## Compound of Interest

Compound Name: D2A21

Cat. No.: B15562586

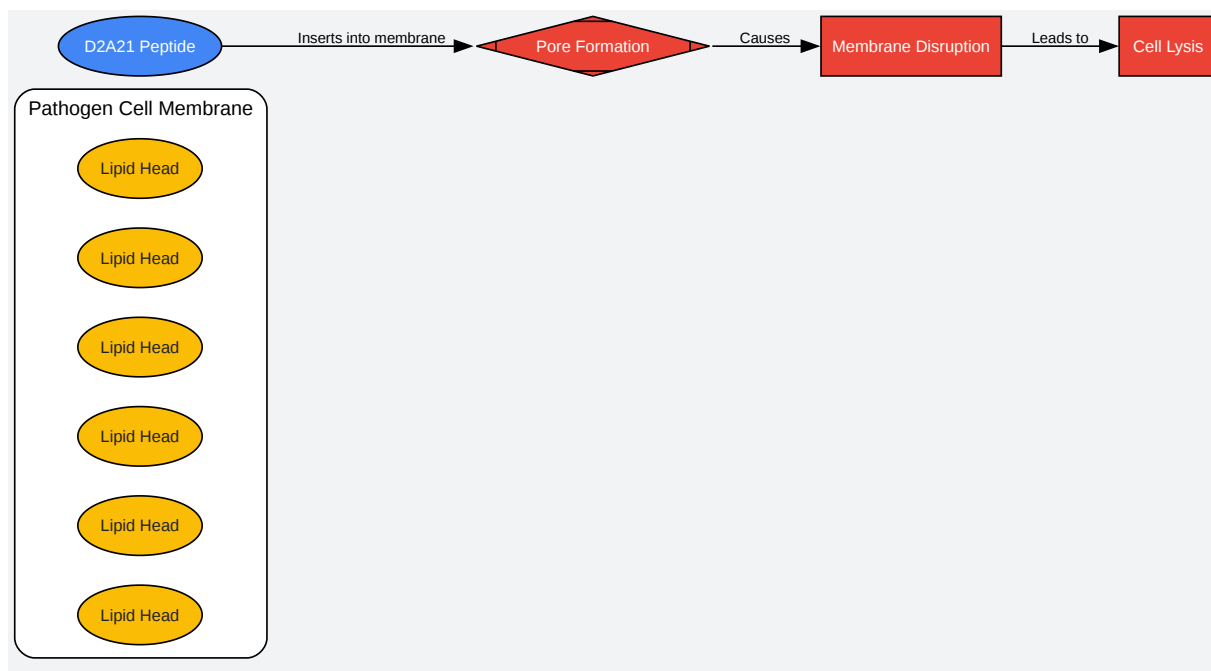
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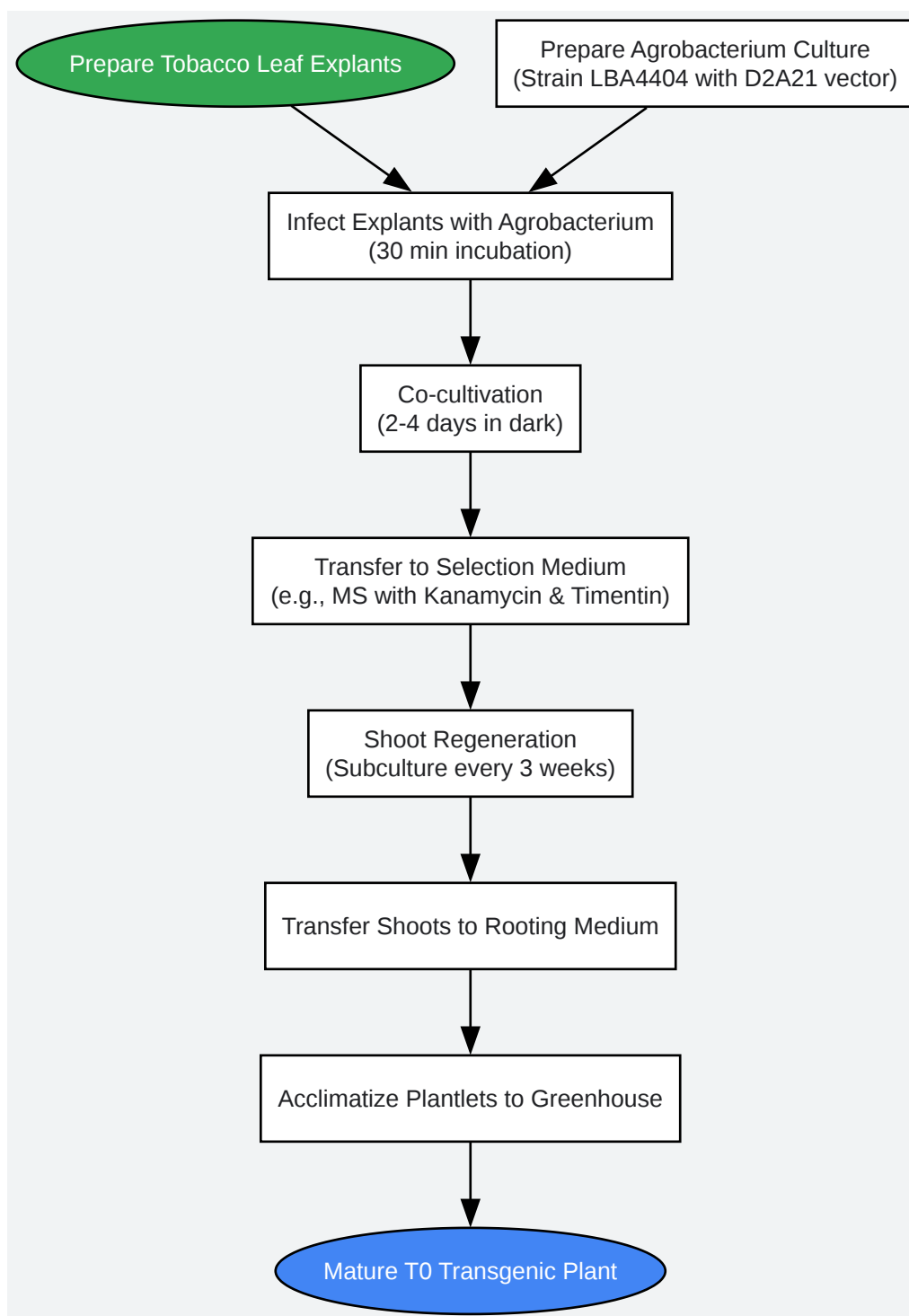
The antimicrobial peptide **D2A21** has been identified as a potent agent against a variety of plant pathogens.[1][2] This synthetic 23-amino acid peptide exhibits significant activity against bacteria such as *Xanthomonas citri* and *Pseudomonas syringae* pv. *tabaci*, as well as broad-spectrum antifungal properties.[1][2] Genetic engineering of tobacco plants to express **D2A21** offers a promising strategy to confer robust resistance to diseases like wildfire, caused by *P. syringae* pv. *tabaci*. [1][3]

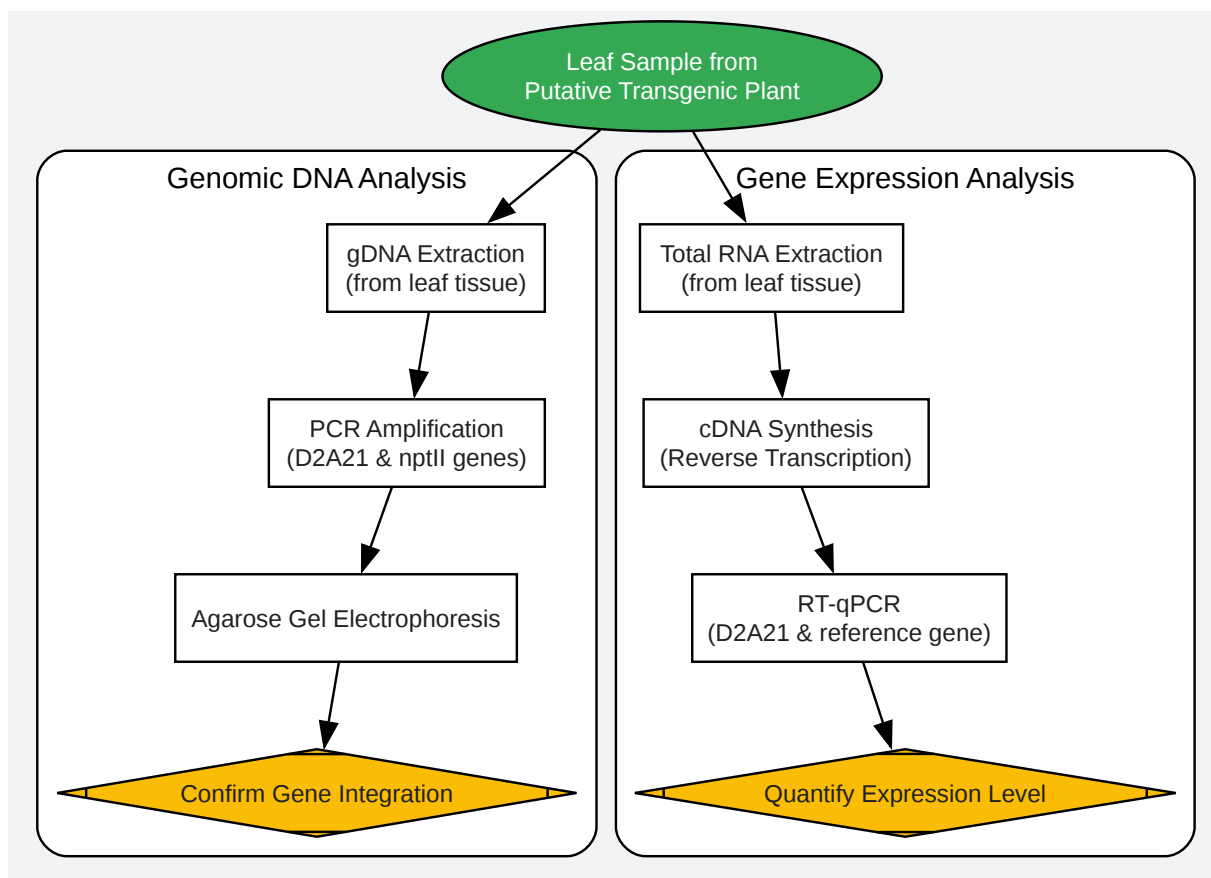
This document provides detailed protocols for the creation, molecular analysis, and disease resistance testing of **D2A21** transgenic tobacco. The methodologies are based on successful experiments where the expression of **D2A21** in tobacco resulted in a remarkable reduction in disease symptoms compared to control plants.[1] These notes are intended for researchers in plant biology and drug development seeking to utilize antimicrobial peptides for crop protection.

## Mechanism of Action

Antimicrobial peptides (AMPs) like **D2A21** primarily function by disrupting the integrity of pathogen cell membranes. Their amphipathic nature allows them to insert into the lipid bilayer of bacterial and fungal membranes, forming pores or channels. This leads to leakage of essential cellular contents and ultimately, cell death.







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## References

- 1. Transgenic expression of antimicrobial peptide D2A21 confers resistance to diseases incited by *Pseudomonas syringae* pv. *tabaci* and *Xanthomonas citri*, but not *Candidatus Liberibacter asiaticus* | PLOS One [journals.plos.org]
- 2. Publication : USDA ARS [ars.usda.gov]
- 3. Transgenic expression of antimicrobial peptide D2A21 confers resistance to diseases incited by *Pseudomonas syringae* pv. *tabaci* and *Xanthomonas citri*, but not *Candidatus*

Liberibacter asiaticus - PubMed [pubmed.ncbi.nlm.nih.gov]

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